

Application Notes and Protocols: Au₂O₃ in Low-Temperature CO Oxidation

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Compound of Interest

Compound Name: Gold(III) oxide

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These application notes provide a comprehensive overview of the role and application of **gold(III) oxide** (Au₂O₃) species in the catalytic oxidation of carbon monoxide (CO) at low temperatures. While unsupported Au₂O₃ is not commonly employed as the primary catalyst, the presence of Au³⁺ or gold oxide species on various supports is crucial for high catalytic activity. This document details the preparation of supported gold catalysts rich in gold oxide species, their performance in CO oxidation, and the underlying reaction mechanisms.

Introduction to Gold Oxide in CO Oxidation

Gold, traditionally considered inert, exhibits remarkable catalytic activity when dispersed as nanoparticles on metal oxide supports.[1] For low-temperature CO oxidation, a reaction critical for applications such as automotive exhaust purification and gas masks, the oxidation state of gold plays a pivotal role.[2] As-prepared supported gold catalysts often contain Au(III) species, which are precursors to the active sites.[3] The interaction between these gold oxide species and the support material is a key factor in determining the catalyst's activity and stability.[4]

Catalyst Performance Data

The catalytic performance of supported gold catalysts is highly dependent on the preparation method, the choice of support, and the resulting gold particle size and oxidation state. The following tables summarize quantitative data from studies on catalysts where gold oxide species are present and influential.

Table 1: Performance of Au/ γ -Al₂O₃ Catalysts in CO Oxidation

Catalyst	Au Loading (wt%)	Calcination Temp. (°C)	T ₅₀ (°C) ¹	T ₁₀₀ (°C) ²	Reference
Au/ γ -Al ₂ O ₃ -nanorod	0.5	300	~150	175	[5]
Au/ γ -Al ₂ O ₃ -commercial	0.5	300	~275	350	[5]
Au/ γ -Al ₂ O ₃ -nanorod	0.5	700	~250	300	[5]
Au/ γ -Al ₂ O ₃ -commercial	0.5	700	~350	400	[5]

¹ T₅₀: Temperature at which 50% CO conversion is achieved. ² T₁₀₀: Temperature at which 100% CO conversion is achieved.

Table 2: Performance of Au/FeOx Catalysts in CO Oxidation

Catalyst (1 wt% Au)	Support Synthesis pH	T ₉₀ (°C) ³	Stable CO Conversion at 30°C (after 6h)	Reference
Au/Fe_OH	6.7	62	11%	[4]
Au/Fe_OH	8.2	-	20%	[4]
Au/Fe_OH	9.7	-	41%	[4]
Au/Fe_OH	11.2	25	53%	[4]

³ T₉₀: Temperature at which 90% CO conversion is achieved.

Experimental Protocols

Synthesis of Supported Gold Catalysts

The following protocols describe common methods for synthesizing supported gold catalysts where gold oxide species are formed in situ.

Protocol 1: Deposition-Precipitation Method for Au/FeO_x Catalyst[4]

This method is widely used to obtain highly dispersed gold nanoparticles with a strong interaction with the support.

- **Support Preparation:** Prepare iron oxide supports by precipitation from an iron nitrate solution at varying pH values (e.g., 6.7, 8.2, 9.7, 11.2) using a precipitating agent like NaOH. Wash and dry the resulting iron hydroxide.
- **Gold Deposition:** Disperse the iron oxide support in deionized water. Heat the suspension to 70°C and add a solution of HAuCl₄. Adjust the pH to a constant value (e.g., 7) with NaOH solution and age for 1 hour with stirring.
- **Washing:** Filter the catalyst precursor and wash thoroughly with hot deionized water until no chloride ions are detected (tested with AgNO₃ solution).
- **Drying and Calcination:** Dry the catalyst at 80°C overnight, followed by calcination in air at a specified temperature (e.g., 200-400°C) for several hours.

Protocol 2: Impregnation Method for Au/ γ -Al₂O₃ Catalyst[5]

This is a simpler method for loading gold onto a pre-existing support.

- **Support Preparation:** Use commercial γ -Al₂O₃ or synthesize γ -Al₂O₃ nanorods via a hydrothermal method.
- **Impregnation:** Prepare an aqueous solution of HAuCl₄ of a concentration calculated to achieve the desired gold loading (e.g., 0.5 wt%). Add the γ -Al₂O₃ support to the HAuCl₄ solution.
- **Drying:** Allow the mixture to stand at room temperature for 24 hours to ensure diffusion of the gold precursor into the support pores. Then, dry the sample under vacuum.

- **Washing:** Wash the dried product several times with distilled water and alcohol, followed by centrifugal separation.
- **Calcination:** Dry the catalyst and then calcine in air at the desired temperature (e.g., 300°C or 700°C) for 4 hours.^[5]

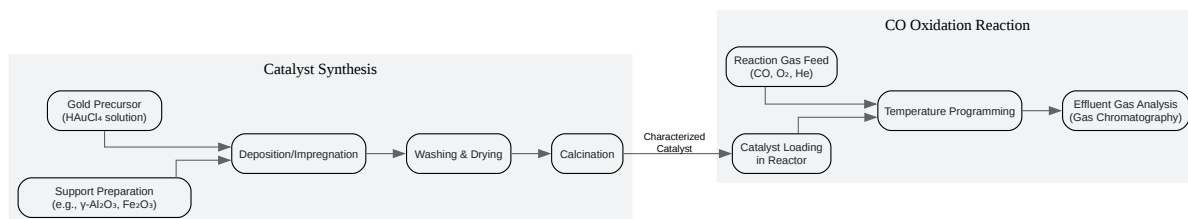
Catalytic CO Oxidation Reaction

This protocol outlines a typical setup for evaluating the catalytic activity of the prepared gold catalysts.

- **Reactor Setup:** Place a fixed-bed quartz microreactor in a temperature-controlled furnace. Load a known amount of the catalyst (e.g., 100 mg) into the reactor.
- **Pre-treatment (optional):** The catalyst may be pre-treated in a specific gas flow (e.g., air, He, or a reducing atmosphere) at a certain temperature before the reaction to activate it.
- **Reaction Gas Mixture:** Introduce a feed gas mixture with a defined composition (e.g., 1% CO, 1% O₂, and balance He or N₂) into the reactor at a specific flow rate. The presence of water vapor can also be investigated by passing the gas through a saturator.^[3]
- **Temperature Program:** Ramp the reactor temperature at a controlled rate (e.g., 2°C/min) while continuously flowing the reaction gas mixture.
- **Product Analysis:** Analyze the composition of the effluent gas from the reactor using an online gas chromatograph (GC) equipped with a thermal conductivity detector (TCD) and appropriate columns to separate CO, O₂, and CO₂.
- **Data Analysis:** Calculate the CO conversion at each temperature point using the following formula: $\text{CO Conversion (\%)} = ([\text{CO}]_{\text{in}} - [\text{CO}]_{\text{out}}) / [\text{CO}]_{\text{in}} * 100$

Diagrams

Experimental Workflow

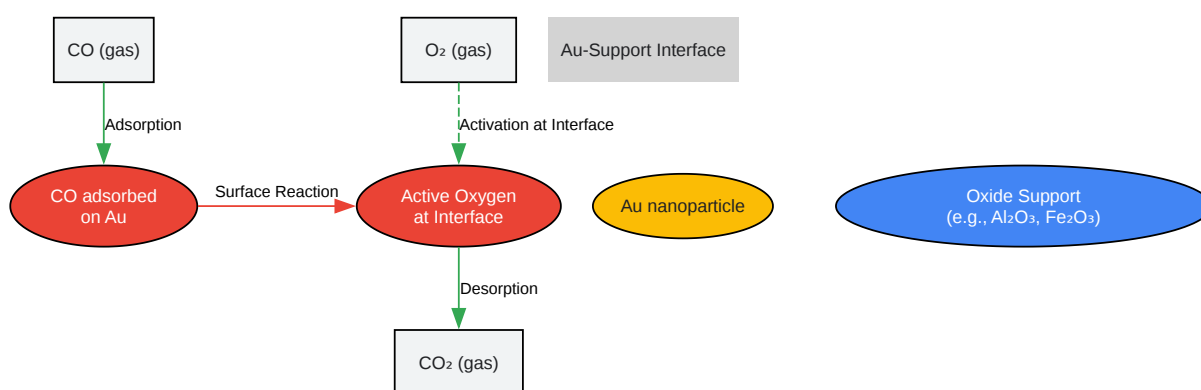


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Caption: Experimental workflow for catalyst synthesis and CO oxidation testing.

Proposed Reaction Mechanism

A simplified representation of a proposed mechanism for CO oxidation on a supported gold catalyst, highlighting the role of the gold-support interface.



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Caption: Proposed mechanism for CO oxidation at the Au-support interface.

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